

Protocol for Conjugating Maleimide-NODA-GA to Cysteine Residues

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Compound of Interest		
Compound Name:	Maleimide-NODA-GA	
Cat. No.:	B6297667	Get Quote

Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals.

Introduction

The conjugation of bifunctional chelators to proteins and peptides is a critical step in the development of radiopharmaceuticals for imaging and therapy. **Maleimide-NODA-GA** is a popular chelator that can be attached to cysteine residues on biomolecules. The maleimide group reacts specifically with the thiol group of cysteine residues via a Michael addition reaction, forming a stable thioether bond.[1] This protocol provides a detailed methodology for the conjugation of **Maleimide-NODA-GA** to cysteine residues, including reaction conditions, purification, and storage.

Data Presentation

The efficiency of maleimide-thiol conjugation is influenced by several factors, including the molar ratio of reactants, reaction time, and pH. While specific optimization is recommended for each unique biomolecule, the following table, adapted from a study on the conjugation of a peptide (cRGDfK) and a nanobody to maleimide-functionalized nanoparticles, provides representative data on how these parameters can affect conjugation efficiency.



Biomolecul e	Maleimide:T hiol Molar Ratio	Reaction Time (minutes)	рН	Temperatur e	Conjugatio n Efficiency (%)
cRGDfK Peptide	2:1	30	7.0	Room Temp	84 ± 4
11A4 Nanobody	5:1	120	7.4	Room Temp	58 ± 12

Data adapted from Martínez-Jothar et al., Journal of Controlled Release, 2018.[2] This data illustrates that optimal conditions can vary depending on the biomolecule being conjugated.

Experimental Protocols

This section details the materials and methods for the conjugation of **Maleimide-NODA-GA** to a cysteine-containing protein or peptide.

Materials

- · Cysteine-containing protein or peptide
- Maleimide-NODA-GA
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Phosphate Buffered Saline (PBS), pH 7.0-7.5, degassed
- Tris(2-carboxyethyl)phosphine (TCEP)
- Nitrogen or Argon gas
- Desalting columns (e.g., PD-10) or HPLC system for purification
- Reaction vials

Experimental Workflow Diagram



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References

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- 2. Insights into maleimide-thiol conjugation chemistry: Conditions for efficient surface functionalization of nanoparticles for receptor targeting PubMed [pubmed.ncbi.nlm.nih.gov]
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